

Shifting Policies, Shifting Progress: A Comparative Look at Executive Orders' Impact on Science

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A deep dive into two landmark executive orders reveals the profound and differing impacts that federal policy can have on the trajectory of scientific research and international collaboration. This guide examines the executive orders on human embryonic stem cell (hESC) research under Presidents George W. Bush and Barack Obama, and the 2017 travel restrictions under President Donald Trump (Executive Order 13769). For researchers, scientists, and drug development professionals, these case studies offer a critical perspective on the tangible consequences of science policy.

Case Study 1: Human Embryonic Stem Cell Research Funding

The federal funding of human embryonic stem cell research has been a contentious issue, with executive orders from two administrations creating a stark contrast in policy and scientific opportunity.

On August 9, 2001, President George W. Bush issued an executive order restricting federal funding for hESC research to only those cell lines created before that date.[1][2][3] This policy was presented as a compromise between ethical concerns and the potential of stem cell research.[1] In practice, while the National Institutes of Health (NIH) initially identified 78 eligible cell lines, only 21 were ultimately available for research, and their quality and genetic diversity were limited.[1][4] This forced many scientists to operate in a bifurcated environment,



separating their federally funded work from research on newer stem cell lines supported by private or state funds, which created significant logistical and financial burdens.[1][5]

On March 9, 2009, President Barack Obama signed an executive order that reversed the Bushera policy, allowing federal funds to be used for research on a wider range of hESC lines.[1][6] [7] This move was widely praised by the scientific community as a restoration of scientific freedom and a vital step to advance regenerative medicine.[1][7]

Quantitative Data Summary: Stem Cell Research Policy

Impact

Metric	Bush Administration Policy (Post- August 9, 2001)	Obama Administration Policy (Post-March 9, 2009)	Data Source
Federally Fundable hESC Lines	71-78 initially stated, 21 practically available[1][4]	Hundreds of viable ES cell lines became eligible[1]	NIH Stem Cell Registry, various academic publications
U.S. hESC Research Output (2001-2003)	Lagged 35-40% behind anticipated levels	Not Applicable	Bibliometric analysis of scientific publications
Global Stem Cell Publications (2001)	1,910 publications	Not Applicable	Scopus Database
Global Stem Cell Publications (2016)	Not Applicable	11,653 publications	Scopus Database
Total US Stem Cell Publications	42,211 (cumulative over the period of study)	Included in the total figure	Scopus Database

Experimental Protocols: Assessing the Impact

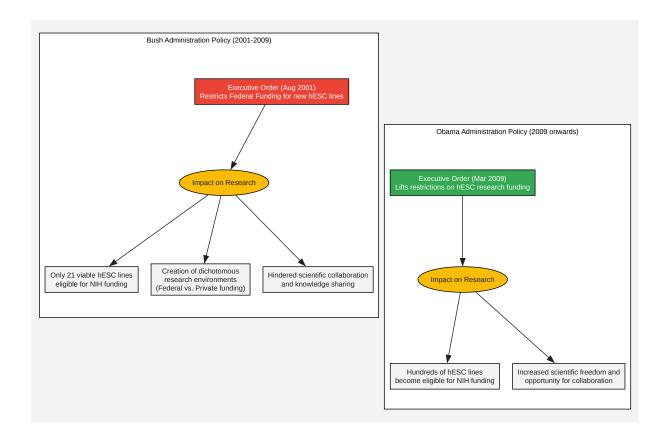
The quantitative impacts of these executive orders were primarily assessed through two methodologies:



- Bibliometric Analysis: This method involves the statistical examination of scientific publications. Researchers analyzed data from databases like Scopus to track the number of publications, citation rates, and international collaborations in the field of stem cell research.
 [8] By comparing the publication output of U.S. scientists to that of researchers in other countries before and after the policy changes, analysts could infer the impact of the funding restrictions. For instance, a decline in the U.S. share of global stem cell publications following the 2001 executive order would suggest a negative impact.
- Difference-in-Differences (DiD) Analysis: This is a quasi-experimental technique used to
 estimate the causal effect of a specific intervention by comparing the change in outcomes
 over time between a "treatment group" and a "control group".[9][10] In this context, U.S.
 researchers in the field of hESC could be considered the treatment group, while scientists in
 other, unrestricted fields of biomedical research or stem cell researchers in other countries
 could serve as the control group. The DiD method helps to isolate the effect of the policy
 from other factors that might have influenced research output over the same period.[11][12]

Visualizing the Policy Shift





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Caption: Policy timeline and its consequences for hESC research.

Case Study 2: Executive Order 13769 ("Travel Ban")

On January 27, 2017, President Donald Trump signed Executive Order 13769, which suspended entry into the United States for nationals of seven Muslim-majority countries: Iran, Iraq, Libya, Somalia, Sudan, Syria, and Yemen.[13][14] This policy, commonly referred to as the "travel ban," had immediate and far-reaching consequences for the scientific community, disrupting research collaborations, impeding the travel of students and scholars, and creating an atmosphere of uncertainty.[15]

The ban directly affected researchers and students from the targeted countries who were already studying or working in the U.S., as well as those who had planned to travel for conferences, collaborations, or new positions.[16] Scientific organizations and universities



raised concerns about the long-term damage to the U.S.'s reputation as a global leader in science and innovation and its ability to attract top international talent.

Quantitative Data Summary: Travel Ban's Impact on the

Scientific Community

Metric Commu	Finding	Data Source
US-Iran Research Collaboration (2011-2015)	8,821 co-authored papers	Elsevier's SciVal and Scopus databases[17]
Citation Impact of US-Iran Collaborations	1.84 (Field-Weighted Citation Impact), compared to 1.46 for US-only papers	Elsevier's SciVal and Scopus databases[17]
Iranian Researchers in the US (since 1996)	~1,500 moved to the US long- term; ~2,900 spent most of their time in the US	Elsevier's SciVal and Scopus databases[17]
Student Visas (F-1) Issued to Iran (FY2023)	Over 3,700	US Department of State[18]
Student Visas (F-1) Issued to Myanmar (FY2023)	Over 2,600	US Department of State[18]
Exchange Visas (J-1) from Travel Ban Countries (FY2023)	Over 2,300	US Department of State[18]
Drop in International Visitors to the US (Q1 2017)	4.2% decrease compared to Q1 2016	US Commerce Department[13]
Projected Drop in International Student Enrollment	30-40%	National Association of Foreign Student Affairs (NAFSA)[19] [20]
Projected Economic Loss from Enrollment Drop	\$7 billion	National Association of Foreign Student Affairs (NAFSA)[19]

Experimental Protocols: Assessing the Impact

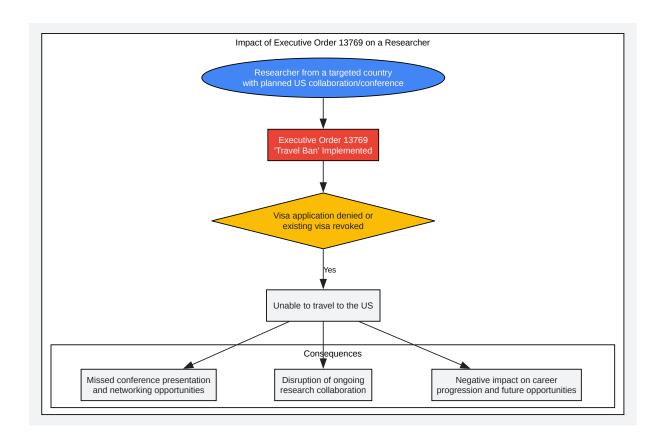


The impact of the travel ban on the scientific community was assessed using a combination of methods:

- Analysis of Visa Issuance Data: Statistics from the U.S. Department of State on the number
 of student (F-1) and exchange visitor (J-1) visas issued to nationals of the affected countries
 were analyzed to quantify the direct impact on the pipeline of international students and
 scholars.[18]
- Bibliometric Analysis: Similar to the stem cell case study, researchers used databases like Scopus to analyze publication and citation data. This was particularly insightful for understanding the extent and quality of existing research collaborations between the U.S. and the targeted countries, such as Iran.[17]
- Economic Modeling: Organizations like NAFSA used data on international student enrollment and spending to model the potential economic consequences of a decline in the number of international students, including losses in tuition revenue and contributions to local economies.[19]
- Surveys and Anecdotal Evidence: Reports from scientific organizations and universities often included surveys of their members and anecdotal evidence of canceled travel, disrupted research projects, and the personal and professional challenges faced by affected scientists.

Visualizing the Researcher's Journey





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Caption: Workflow of the travel ban's impact on a researcher.

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Validation & Comparative





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